

Essential Safety and Operational Guide for 2-Methylacetophenone

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Compound of Interest

Compound Name: 2-Methylacetophenone

CAS No.: 577-16-2

Cat. No.: B146604

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This guide provides critical safety and logistical information for the handling and disposal of **2-Methylacetophenone** (CAS No. 577-16-2). The following procedures are designed to ensure the safety of researchers, scientists, and drug development professionals in a laboratory setting.

Physicochemical and Safety Data

A summary of important quantitative data for **2-Methylacetophenone** is presented below for easy reference.

Property	Value	Source
Molecular Formula	C ₉ H ₁₀ O	[1][2][3]
Molecular Weight	134.18 g/mol	[3][4]
Appearance	Colorless to pale yellow liquid	[3][5]
Boiling Point	214 °C (lit.)	[1][2][4]
Density	1.026 g/mL at 25 °C (lit.)	[2][3][4]
Flash Point	76 °C (168.8 °F) - closed cup	[4][6]
Solubility	Insoluble in water, soluble in ethanol.	[2]
Refractive Index	n _{20/D} 1.5318 (lit.)	[2][4]
GHS Hazard Classification	Acute toxicity - Dermal, Category 4; Acute toxicity - Inhalation, Category 4; Combustible liquid.	[7][8]

Standard Operating Procedure for Handling 2-Methylacetophenone

This section outlines the step-by-step protocol for the safe handling of **2-Methylacetophenone** in a laboratory environment.

Pre-Handling Preparations

- Risk Assessment: Conduct a thorough risk assessment for the planned experiment, considering the quantities of **2-Methylacetophenone** to be used and the specific manipulations involved.
- Ventilation: Ensure work is performed in a well-ventilated area, preferably within a chemical fume hood.[7][8]

- Emergency Equipment: Verify the accessibility and functionality of safety showers, eyewash stations, and fire extinguishers.[9]
- Personal Protective Equipment (PPE): Assemble and inspect all required PPE before handling the chemical.

Required Personal Protective Equipment (PPE)

- Eye and Face Protection: Wear tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US) standards.[7][9]
- Skin Protection:
 - Gloves: Wear appropriate chemical-resistant gloves. Inspect gloves for any signs of degradation or puncture before use.[10]
 - Clothing: A lab coat or other protective clothing is mandatory to prevent skin contact.[8][9] For larger quantities or where splashing is a risk, consider fire/flame resistant and impervious clothing.[7]
- Respiratory Protection: If exposure limits are likely to be exceeded or if working outside a fume hood, a full-face respirator with an appropriate filter (e.g., type ABEK (EN14387)) should be used.[6][7] Under normal laboratory use with adequate ventilation, respiratory protection may not be required.[9]

Handling Procedure

- Transporting: When moving the chemical, ensure the container is securely closed and transported in a secondary container.
- Dispensing: Carefully dispense the required amount of **2-Methylacetophenone** within the chemical fume hood, avoiding the generation of mists or vapors.[7]
- Experimental Use:
 - Keep the container closed when not in use.
 - Avoid contact with skin and eyes.[2][10]

- Keep away from heat, sparks, open flames, and other sources of ignition as it is a combustible liquid.[8][11]
- Ground and bond containers when transferring material to prevent static discharge.
- Post-Handling:
 - Thoroughly wash hands and any exposed skin with soap and water after handling.[9]
 - Clean the work area and any equipment used.

Spill and Emergency Procedures

- Minor Spills:
 - Remove all sources of ignition.[8]
 - Ventilate the area.
 - Absorb the spill with an inert absorbent material (e.g., sand, silica gel, universal binder).[8]
 - Collect the absorbed material into a suitable, closed container for disposal.[10]
- Major Spills:
 - Evacuate the area immediately.
 - Alert laboratory personnel and the safety officer.
 - Prevent the spill from entering drains.[7]
- First Aid:
 - Inhalation: Move the person to fresh air. If breathing is difficult, provide oxygen. Seek medical attention.[7][8]
 - Skin Contact: Immediately wash the affected area with plenty of soap and water. Remove contaminated clothing and wash it before reuse. Seek medical attention if irritation persists.[7][8][12]

- Eye Contact: Rinse cautiously with water for at least 15 minutes, removing contact lenses if present and easy to do. Seek immediate medical attention.[\[7\]](#)[\[9\]](#)[\[12\]](#)
- Ingestion: Do not induce vomiting. Rinse mouth with water and seek immediate medical attention.[\[7\]](#)[\[9\]](#)

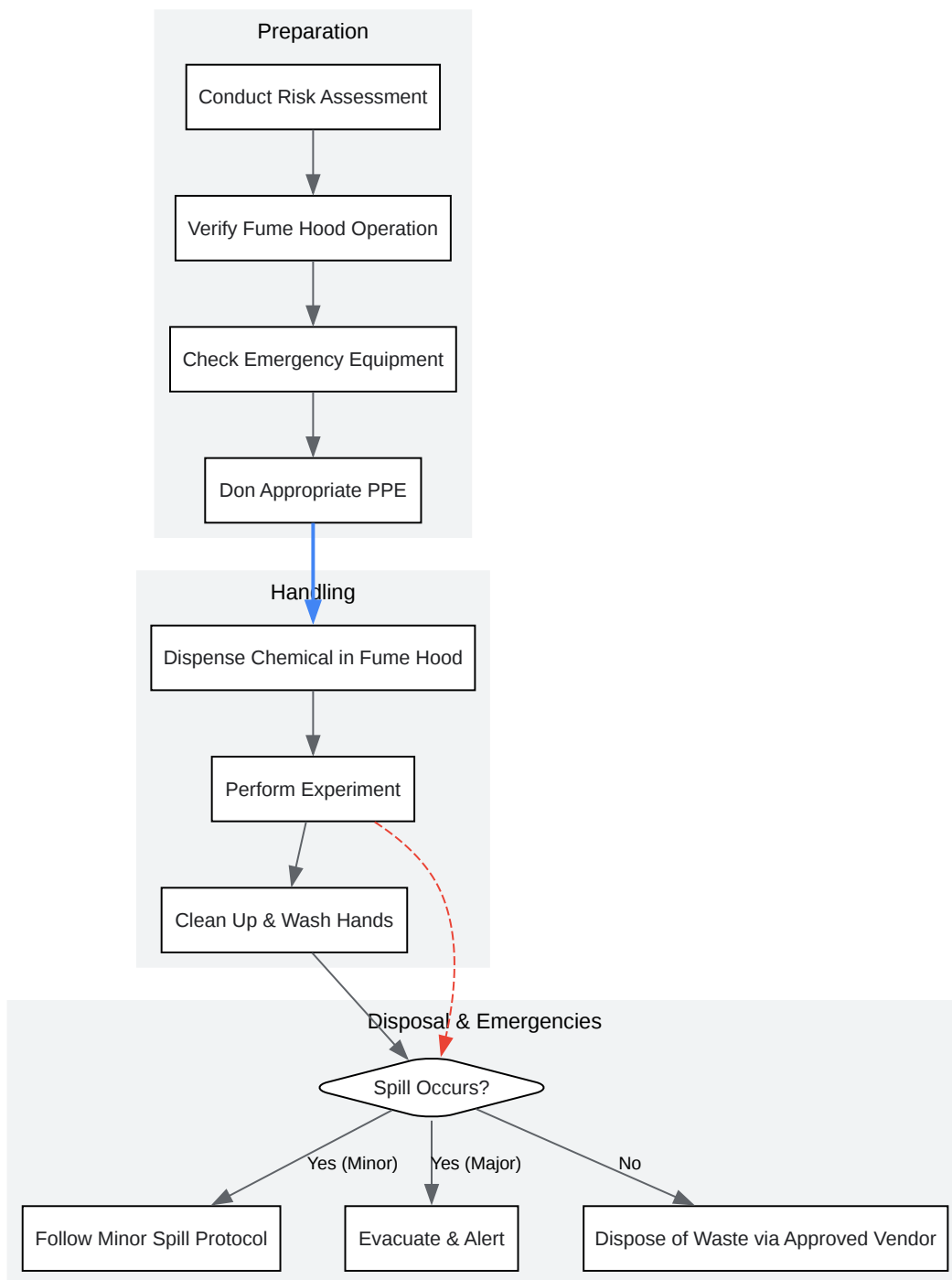
Disposal Plan

- Waste Collection: Collect all waste materials containing **2-Methylacetophenone** in a clearly labeled, sealed container. Do not mix with other waste streams.
- Disposal Route: Dispose of the chemical waste through an approved hazardous waste disposal facility, in accordance with all local, state, and federal regulations.[\[7\]](#)[\[11\]](#) Do not dispose of it down the drain.[\[7\]](#)
- Container Disposal: Empty containers should be handled as hazardous waste and disposed of appropriately.

Visual Workflow for Safe Handling

The following diagram illustrates the key steps and decision points in the safe handling workflow for **2-Methylacetophenone**.

Safe Handling Workflow for 2-Methylacetophenone



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Caption: Workflow for the safe handling of **2-Methylacetophenone**.

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References

- 1. 2-Methylacetophenone | C₉H₁₀O | CID 11340 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. chembk.com [chembk.com]
- 3. chemimpex.com [chemimpex.com]
- 4. 2'-甲基苯乙酮 98% | Sigma-Aldrich [sigmaaldrich.com]
- 5. ortho-methyl acetophenone, 577-16-2 [thegoodscentscompany.com]
- 6. 2'-メチルアセトフェノン 98% | Sigma-Aldrich [sigmaaldrich.com]
- 7. echemi.com [echemi.com]
- 8. fishersci.com [fishersci.com]
- 9. fishersci.com [fishersci.com]
- 10. westliberty.edu [westliberty.edu]
- 11. sigmaaldrich.cn [sigmaaldrich.cn]
- 12. assets.thermofisher.com [assets.thermofisher.com]
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